

A Technical Guide to the Spectroscopic Properties of ATTO 700

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Compound of Interest

Compound Name: ATTO 700

Cat. No.: B15557223

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This guide provides an in-depth overview of the excitation and emission spectra of the fluorescent dye **ATTO 700**, tailored for researchers, scientists, and professionals in drug development. It includes key quantitative data, detailed experimental methodologies for spectral characterization, and a visual representation of the experimental workflow.

Core Spectroscopic Data

ATTO 700 is a fluorescent label characterized by its strong absorption, high fluorescence quantum yield, and excellent photostability.^{[1][2]} As a zwitterionic and rigid dye, its optical properties are minimally affected by solvent and temperature.^{[1][3]} The fluorescence of **ATTO 700** is most efficiently excited in the 670 - 715 nm range.^{[1][4][5]} It is also noted that the fluorescence of **ATTO 700** can be quenched by electron donors such as guanine and tryptophan.^{[1][4]}

The key spectroscopic parameters of **ATTO 700** are summarized in the table below:

Parameter	Value	Reference
Excitation Maximum (λ_{ex})	699 nm[6], 700 nm[4][7]	[4][6][7]
Emission Maximum (λ_{em})	715 nm[6], 716 nm[4][5][8], 719 nm[7]	[4][5][6][7][8]
Molar Extinction Coefficient (ϵ_{max})	$1.20 \times 10^5 \text{ M}^{-1}\text{cm}^{-1}$ [7], $1.25 \times 10^5 \text{ M}^{-1}\text{cm}^{-1}$ [4][9]	[4][9][7]
Fluorescence Quantum Yield (Φ_f)	25%[4], 0.25[9][10]	[4][9][10]
Fluorescence Lifetime (τ_{fl})	1.6 ns[4][9][7]	[4][9][7]

Experimental Protocol for Spectral Characterization

The following protocol outlines the methodology for determining the excitation and emission spectra of **ATTO 700**.

1. Instrumentation

A calibrated spectrofluorometer is required, equipped with:

- A high-intensity Xenon arc lamp as the excitation source.[11]
- Two diffraction grating monochromators for wavelength selection (excitation and emission). [11]
- A sample holder compatible with standard quartz cuvettes.
- A sensitive detector, such as a photomultiplier tube (PMT).

2. Sample Preparation

- Solvent Selection: Prepare a stock solution of **ATTO 700** in a suitable polar solvent such as ethanol or deionized water.[9]

- Working Solution: Dilute the stock solution to a concentration that results in an absorbance of approximately 0.025 at the excitation maximum to minimize inner filter effects.[\[12\]](#)
- Blank Sample: Use the same solvent as used for the working solution to serve as a blank for background correction.[\[11\]](#)

3. Data Acquisition

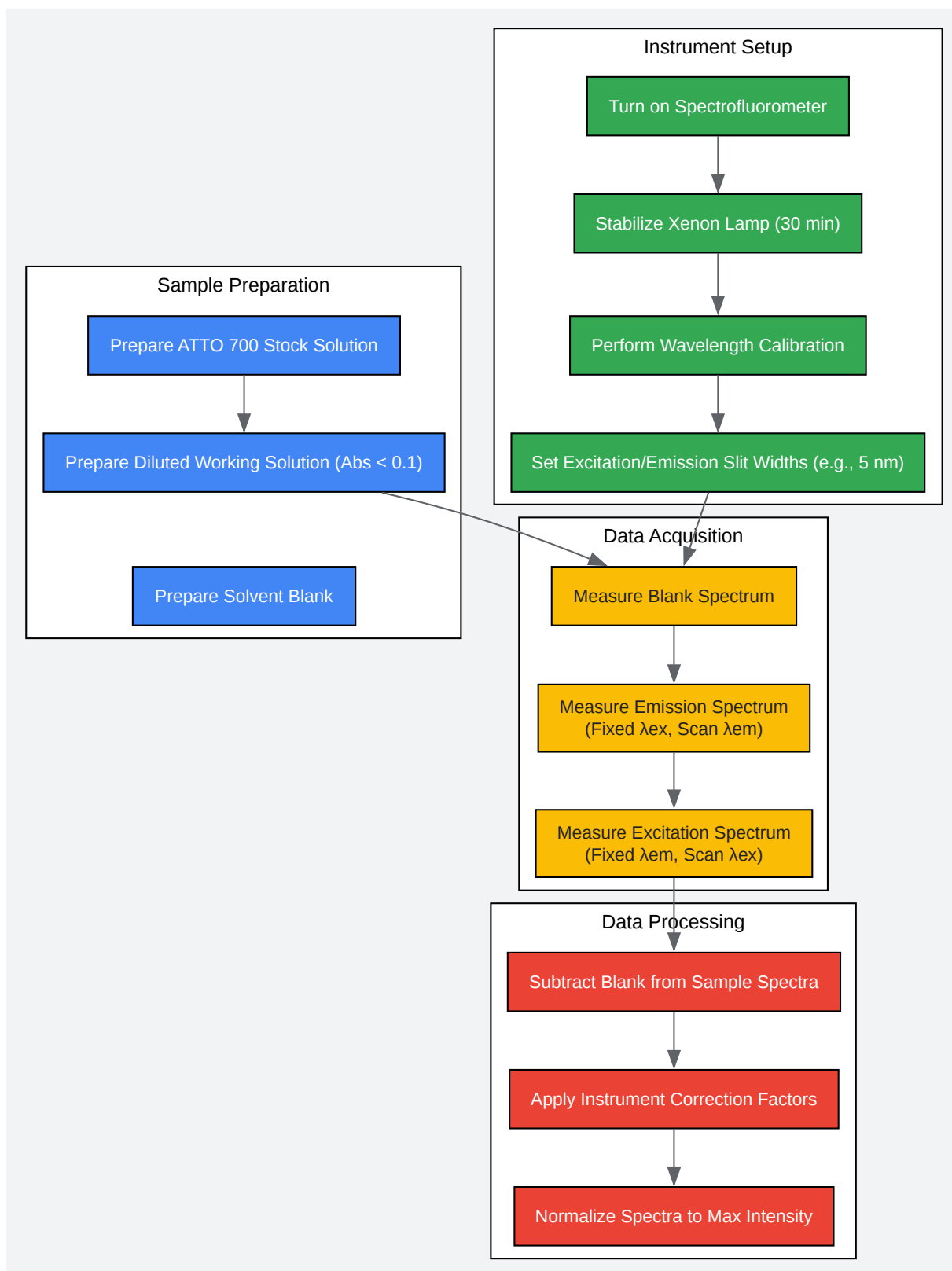
- Instrument Stabilization: Turn on the spectrofluorometer and allow the Xenon lamp to stabilize for at least 30 minutes to ensure a constant light output.[\[11\]](#)
- Slit Widths: Set the excitation and emission slit widths to a suitable value, typically 5 nm, to balance spectral resolution and signal intensity.[\[11\]](#)
- Emission Spectrum Measurement:
 - Place the blank cuvette in the sample holder and record a blank spectrum.
 - Replace the blank with the **ATTO 700** working solution.
 - Set the excitation monochromator to the known excitation maximum (e.g., 700 nm).
 - Scan the emission monochromator over a desired range (e.g., 710 nm to 800 nm).
 - Record the fluorescence intensity at each emission wavelength.[\[11\]](#)
- Excitation Spectrum Measurement:
 - Keep the **ATTO 700** working solution in the sample holder.
 - Set the emission monochromator to the determined emission maximum (e.g., 716 nm).
 - Scan the excitation monochromator over a desired range (e.g., 650 nm to 710 nm).
 - Record the fluorescence intensity at each excitation wavelength.[\[11\]](#)

4. Data Processing

- **Background Subtraction:** Subtract the blank spectrum from the sample's emission spectrum to correct for background fluorescence and Raman scattering from the solvent.[\[11\]](#)
- **Correction Factors:** Apply instrument-specific correction factors to both the excitation and emission spectra to account for variations in lamp intensity and detector response at different wavelengths.
- **Normalization:** Normalize the corrected spectra to the maximum intensity value (set to 100% or 1.0) for clear visualization and comparison.

Experimental Workflow Visualization

The following diagram illustrates the key steps in the experimental workflow for characterizing the spectral properties of **ATTO 700**.



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